

Recommended working concentration for CAY10506 in assays

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Compound of Interest

Compound Name: CAY10506

Cat. No.: B052001

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Application Notes and Protocols for CAY10506

For Researchers, Scientists, and Drug Development Professionals

Introduction

CAY10506 is a synthetic, small-molecule agonist of Peroxisome Proliferator-Activated Receptor gamma (PPAR γ).^[1] It acts as a transcriptional regulator for genes involved in adipogenesis, lipid metabolism, and inflammation.^{[2][3][4]} With a reported half-maximal effective concentration (EC₅₀) of 10 μ M for the transactivation of human PPAR γ , **CAY10506** is a valuable tool for studying the physiological and pathophysiological roles of PPAR γ activation.^[1] These application notes provide recommended starting concentrations and detailed protocols for common in vitro assays involving **CAY10506**.

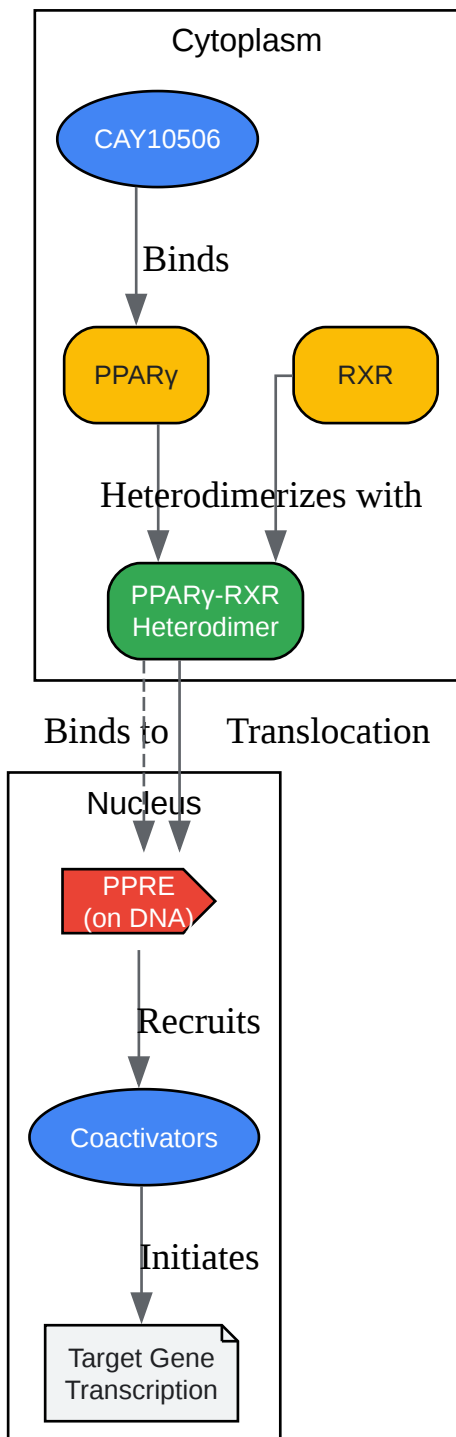
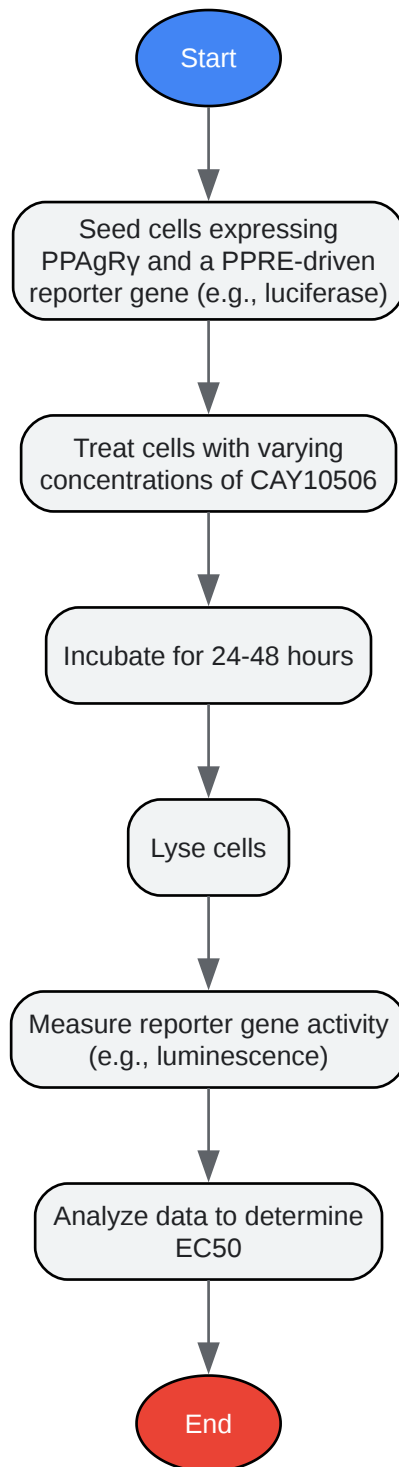
Data Presentation

The following table summarizes the key quantitative data for **CAY10506**.

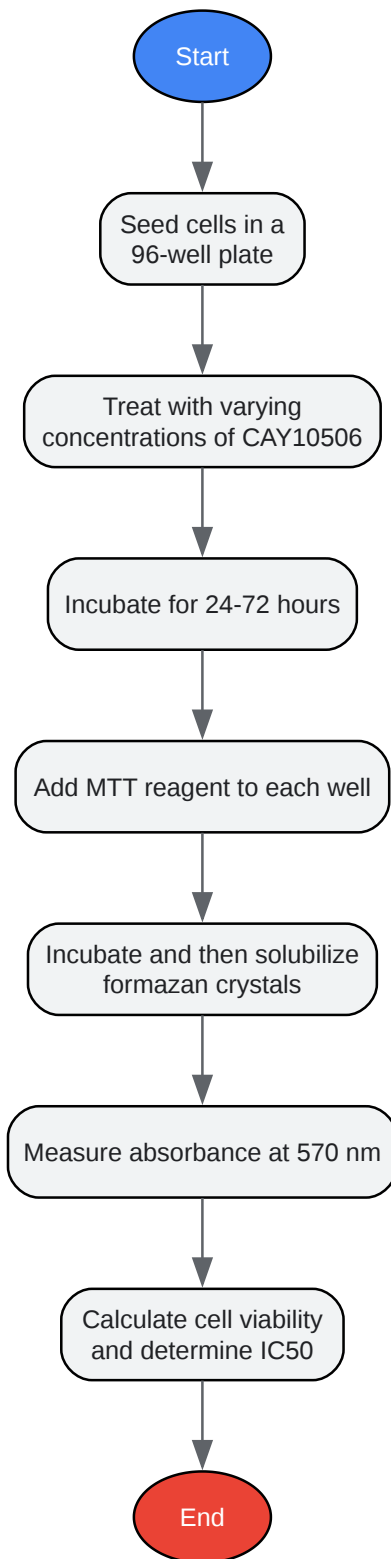
Parameter	Value	Reference
Target	Peroxisome Proliferator-Activated Receptor gamma (PPAR γ)	[1]
Activity	Agonist	[1]
EC50	10 μ M (for human PPAR γ transactivation)	[1]
Molecular Formula	C ₂₀ H ₂₆ N ₂ O ₄ S ₃	[1]
Molecular Weight	454.6 g/mol	[1]
Solubility	DMF: 5 mg/mL, DMSO: 5 mg/mL, Ethanol: 3 mg/mL	[1]

Signaling Pathway

CAY10506, as a PPAR γ agonist, initiates a signaling cascade that modulates gene expression. Upon binding to PPAR γ in the cytoplasm, the complex heterodimerizes with the Retinoid X Receptor (RXR). This heterodimer then translocates to the nucleus and binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes. This binding event recruits co-activator proteins, leading to the transcription of genes involved in various metabolic and inflammatory processes.

PPAR γ Signaling PathwayPPAR γ Transactivation Assay Workflow

MTT Cell Viability Assay Workflow

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References

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